molecular structure of (2-Chloro-4-methylphenyl)methanamine

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Compound of Interest

Compound Name:	*(2-Chloro-4-methylphenyl)methanamine*
CAS No.:	*69957-96-6*
Cat. No.:	*B591549*

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An In-depth Technical Guide to the Molecular Structure of **(2-Chloro-4-methylphenyl)methanamine**

Introduction

(2-Chloro-4-methylphenyl)methanamine, also known by its synonym 2-Chloro-4-methylbenzylamine, is a substituted aromatic amine with the CAS Number 69957-96-6.[1][2][3][4] As a bifunctional molecule, featuring a reactive primary amine and a substituted phenyl ring, it serves as a valuable intermediate and building block in organic synthesis.[4] The presence of a chlorine atom is particularly significant, as halogenated organic compounds are prominent in medicinal chemistry, often enhancing a molecule's metabolic stability, lipophilicity, and binding affinity.[5][6][7] More than 250 FDA-approved drugs contain chlorine, underscoring the importance of chlorinated intermediates in pharmaceutical development.[6]

This guide provides a detailed examination of the molecular structure of **(2-Chloro-4-methylphenyl)methanamine**, aimed at researchers, scientists, and drug development

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professionals. It synthesizes structural data, spectroscopic principles, and practical considerations to offer a comprehensive technical resource.

Molecular Structure and Physicochemical Properties

The fundamental identity of **(2-Chloro-4-methylphenyl)methanamine** is defined by its molecular formula, $C_8H_{10}ClN$, and a molecular weight of approximately 155.63 g/mol .[1][3] Its structure consists of a benzylamine core where the benzene ring is substituted at position 2 with a chlorine atom and at position 4 with a methyl group. This specific substitution pattern dictates its chemical reactivity and physical properties.

The key physicochemical parameters of the compound are summarized below:

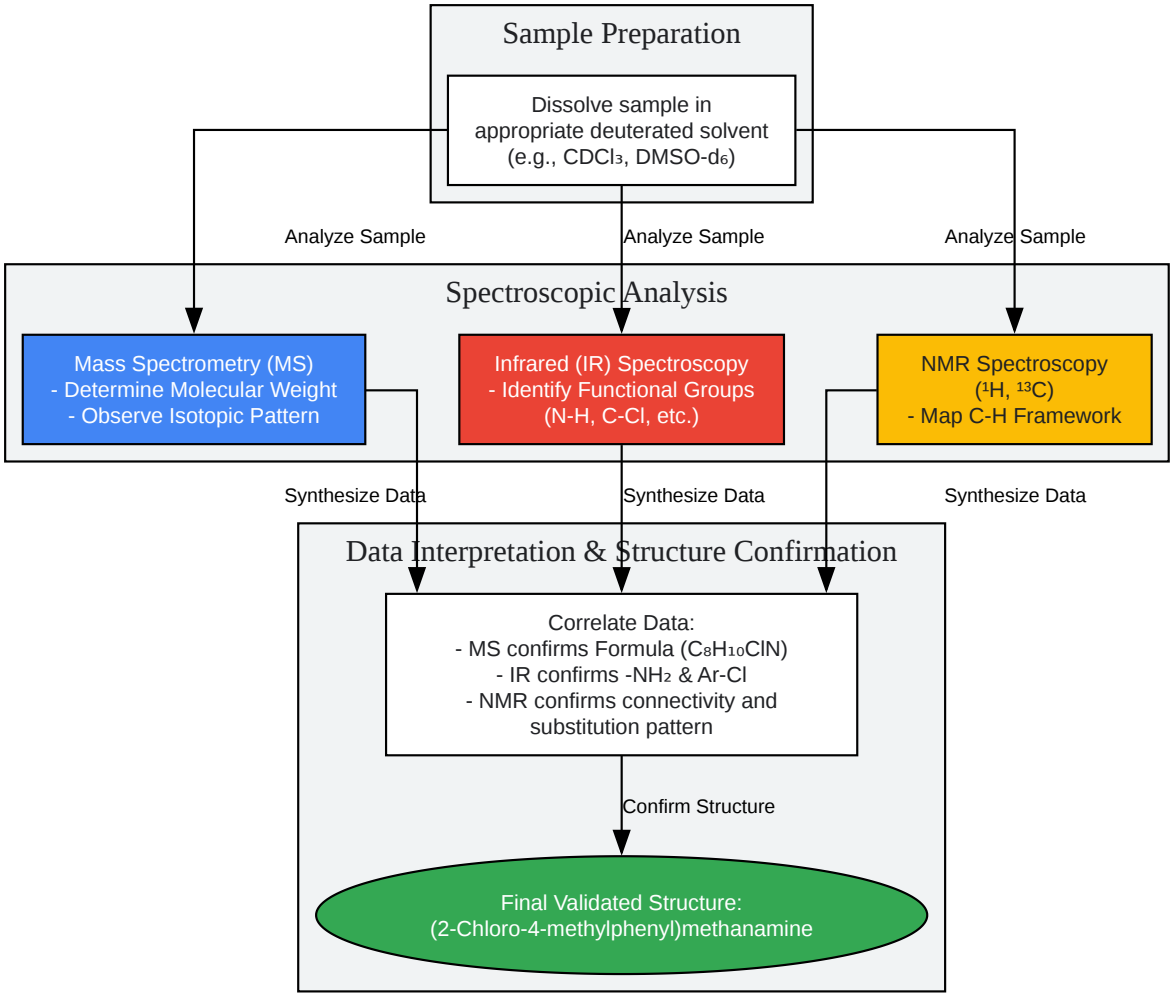
Property	Value	Reference
Molecular Formula	$C_8H_{10}ClN$	[1][2]
Molecular Weight	155.63 g/mol	[3]
Density	1.130 ± 0.06 g/cm³ (Predicted)	[1]
Boiling Point	240.1 ± 25.0 °C (Predicted)	[1]
pKa	8.67 ± 0.10 (Predicted)	[1]
LogP	2.80740	[4]
Appearance	Liquid	[2]
InChI Key	WPPROWZRWXCTSA-UHFFFAOYSA-N	[2]

The chlorine atom, being electronegative, acts as an electron-withdrawing group via induction, while the methyl group is weakly electron-donating. The primary amine group ($-NH_2$) imparts basicity and serves as a primary site for synthetic elaboration.

Spectroscopic Elucidation Workflow

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Confirming the molecular structure of **(2-Chloro-4-methylphenyl)methanamine** relies on a combination of spectroscopic techniques. Each method provides unique pieces of information that, when combined, create a complete and validated structural picture. The general workflow for this process is outlined below.



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Caption: Workflow for Spectroscopic Structure Elucidation.

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Experimental Protocol: Spectroscopic Analysis

This protocol outlines the standard steps for acquiring a full spectroscopic profile of the compound.

- Sample Preparation:
  - For NMR: Accurately weigh ~10-20 mg of **(2-Chloro-4-methylphenyl)methanamine** and dissolve it in ~0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d_6) in an NMR tube. The choice of solvent is critical; protic impurities in the solvent can exchange with the amine protons, causing signal broadening or disappearance.
  - For IR: Place a small drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr) to create a thin film.
  - For MS: Prepare a dilute solution of the sample in a volatile solvent like methanol or acetonitrile (~1 mg/mL).
- Mass Spectrometry (MS):
  - Utilize an Electron Impact (EI) mass spectrometer to determine the molecular weight and fragmentation patterns.
  - Expected Observation: The molecular ion peak (M^+) will appear at m/z 155. A characteristic M+2 peak at m/z 157, with an intensity approximately one-third of the M^+ peak, is definitive for the presence of a single chlorine atom (due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes).[8] Common fragments would include the loss of the aminomethyl group or cleavage to form a stable 2-chloro-4-methylbenzyl cation.
- Infrared (IR) Spectroscopy:
  - Acquire the spectrum over a range of 4000-600 cm^{-1}.
  - Expected Observations:
    - N-H Stretch: A pair of medium-intensity peaks in the 3400-3300 cm^{-1} region, characteristic of a primary amine (-NH_2).[9]

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- C-H Stretch (sp^3): Peaks just below 3000 cm^{-1} for the methyl and methylene groups.
- C-H Stretch (sp^2): Peaks just above 3000 cm^{-1} for the aromatic ring.
- C=C Stretch: Aromatic ring stretching vibrations around 1600-1450 cm^{-1}.
- C-Cl Stretch: A strong absorption in the fingerprint region, typically around 800-600 cm^{-1}.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Acquire ^1H NMR and ^{13}C NMR spectra.
  - Expected ^1H NMR Observations:
    - Aromatic Protons (3H): Signals in the ~7.0-7.4 ppm range. The substitution pattern will lead to distinct signals with specific splitting patterns (e.g., a doublet, a singlet-like signal, and another doublet).
    - Methylene Protons ($-CH_2-$) (2H): A singlet around ~3.8-4.0 ppm.
    - Amine Protons ($-NH_2$) (2H): A broad singlet that can appear over a wide range (typically ~1.5-3.0 ppm) and is exchangeable with D_2O.
    - Methyl Protons ($-CH_3$) (3H): A sharp singlet around ~2.3 ppm.
  - Expected ^{13}C NMR Observations:
    - Aromatic Carbons (6C): Six distinct signals in the ~125-140 ppm range. The carbons directly attached to the chlorine and the aminomethyl group will have characteristic shifts.
    - Methylene Carbon ($-CH_2-$) (1C): A signal around ~45 ppm.
    - Methyl Carbon ($-CH_3$) (1C): A signal around ~20 ppm.

Synthetic Considerations

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While numerous specific synthetic routes exist for substituted benzylamines, a common and logical laboratory-scale approach involves the reduction of a corresponding nitrile. This method is efficient and avoids the direct handling of more hazardous benzyl halides.



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Caption: Generalized Synthetic Workflow via Nitrile Reduction.

The primary amine group is the most reactive center of the molecule, readily undergoing reactions such as acylation, alkylation, and Schiff base formation. This functional handle is the primary reason for its utility as a synthetic intermediate.

Applications in Research and Drug Development

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(2-Chloro-4-methylphenyl)methanamine is primarily utilized as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[4][10] The strategic placement of its substituents provides a template that medicinal chemists can exploit:

- Primary Amine: A versatile nucleophilic handle for building out molecular complexity, essential for forming amide, sulfonamide, or urea linkages common in drug scaffolds.
- Chlorine Atom: Modulates the electronic properties of the aromatic ring and significantly increases lipophilicity.[7] This can enhance membrane permeability and improve metabolic stability by blocking sites susceptible to oxidative metabolism.[11]
- Methyl Group: Provides steric bulk and further increases lipophilicity, which can be fine-tuned to optimize binding interactions with a biological target.

The combination of these features makes it a valuable starting point for generating libraries of compounds in the early phases of drug discovery.

Safety and Handling

As with many substituted amines, **(2-Chloro-4-methylphenyl)methanamine** requires careful handling. Safety data sheets (SDS) for structurally similar compounds indicate that it may be harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.[12][13]

- Handling: Use in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[14]
- Storage: The compound should be stored under an inert gas (e.g., nitrogen or argon) at refrigerated temperatures (2–8 °C) to prevent degradation.[1]
- First Aid: In case of contact, wash the affected area thoroughly with soap and water. If inhaled, move to fresh air. In case of eye contact, rinse cautiously with water for several minutes. Seek medical attention if irritation persists or if swallowed.[15]

Conclusion

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(2-Chloro-4-methylphenyl)methanamine is a well-defined chemical entity whose molecular structure is readily confirmed through standard spectroscopic methods. Its architecture, featuring a reactive amine handle and a strategically halogenated and alkylated aromatic ring, makes it a highly useful building block in synthetic chemistry. For researchers in drug discovery, understanding the interplay of its structural components is key to leveraging its potential in the rational design of novel, biologically active compounds.

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